

An In-Depth Technical Guide to 2-Butyloctanoic Acid

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Compound of Interest

Compound Name: 2-Butyloctanoic acid

Cat. No.: B1328923

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Abstract: This technical guide provides a comprehensive overview of **2-butyloctanoic acid**, a branched-chain fatty acid. While information on its natural occurrence is not available in current scientific literature, this document consolidates available data on its chemical and physical properties, safety and handling protocols, and known industrial applications. This guide serves as a foundational resource for professionals requiring detailed information on this compound for research, development, or safety assessment purposes.

Introduction

2-Butyloctanoic acid, with the CAS number 27610-92-0, is a C12 branched-chain fatty acid. [1][2][3][4][5] Unlike straight-chain fatty acids, which are abundant in nature, the specific natural sourcing of **2-butyloctanoic acid** is not documented. However, the broader class of branched-chain fatty acids (BCFAs) is known to occur in various natural sources, including ruminant milk and meat, certain fish, and fermented foods. [6][7][8] BCFAs are often synthesized by microorganisms. [7][9] This guide focuses on the known characteristics of **2-butyloctanoic acid** itself.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-butyloctanoic acid** is presented in Table 1. This data has been compiled from various chemical suppliers and databases.

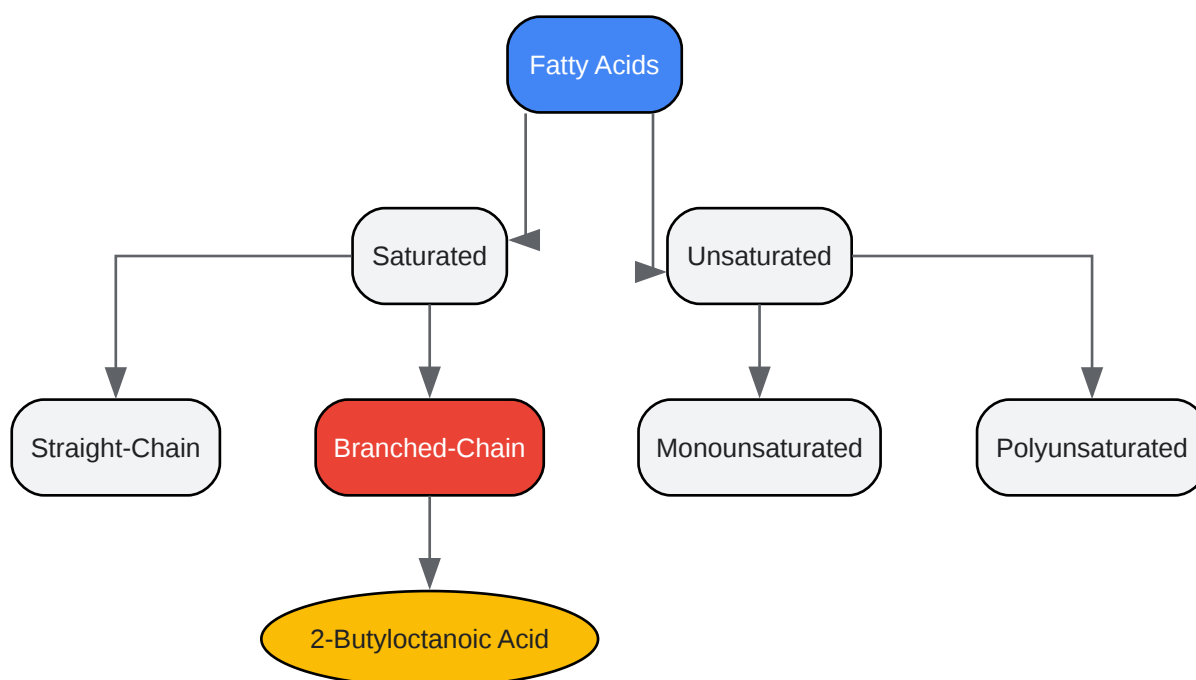
Table 1: Chemical and Physical Properties of **2-Butyloctanoic Acid**

Property	Value	Source(s)
IUPAC Name	2-butyloctanoic acid	[4]
Synonyms	α -Butylcaprylic acid, Isocarb 12 acid	[4]
CAS Number	27610-92-0	[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1][2][3][4]
Molecular Weight	200.32 g/mol	[1][2][4]
Appearance	Colorless liquid/oil	[3][5]
Density	0.887 g/mL at 25 °C	[1][5]
Boiling Point	230 °C	[5]
Flash Point	113 °C (closed cup)	[1]
Water Solubility	2.2 mg/L at 20 °C	[5]
pKa	4.82 \pm 0.40 (Predicted)	[3][5]

Natural Occurrence and Biosynthesis

Extensive searches of scientific literature and chemical databases did not yield any specific information on the natural occurrence or biosynthetic pathway of **2-butyloctanoic acid** in any plant, animal, or microorganism. While branched-chain fatty acids are found in nature, often as products of bacterial metabolism, the specific presence of **2-butyloctanoic acid** has not been reported.

To provide a conceptual framework, a general classification of fatty acids is illustrated below.



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Caption: General classification of fatty acids.

Experimental Protocols: Safety and Handling

Due to the absence of literature on its extraction from natural sources, this section details the necessary safety protocols for handling **2-butyloctanoic acid** in a laboratory setting, based on its known hazard profile.

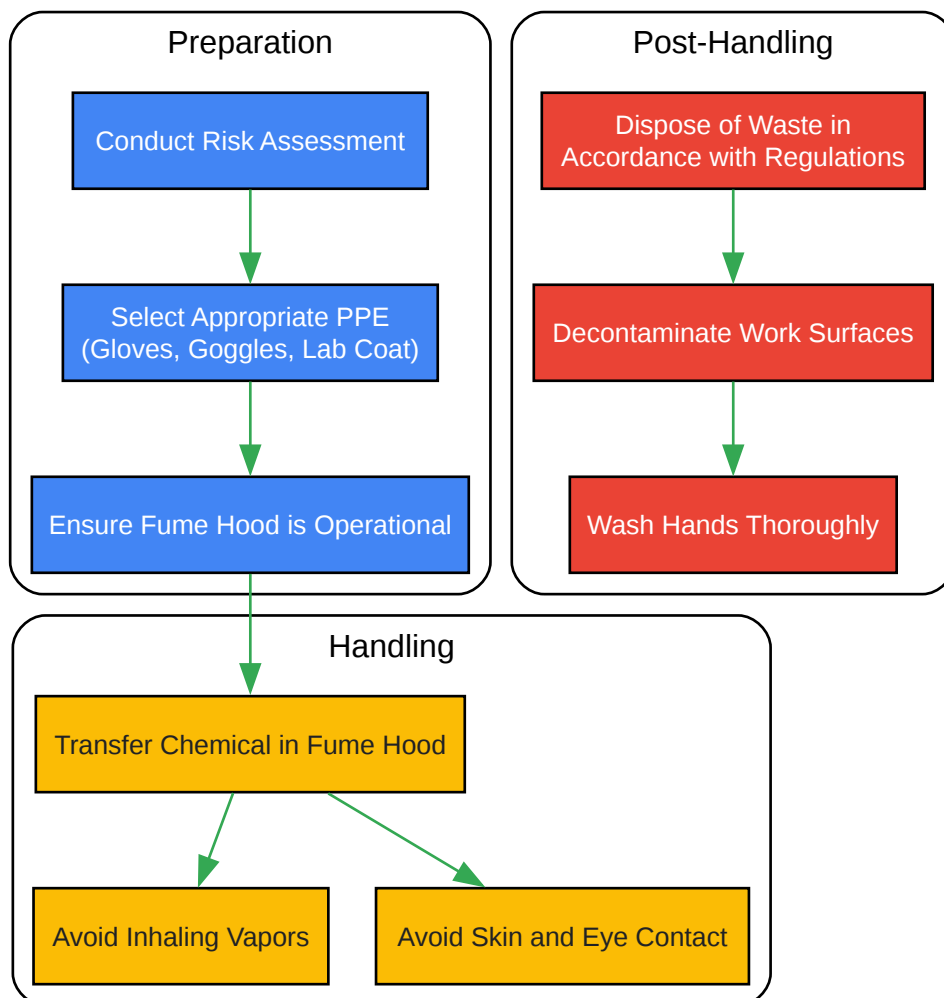
4.1 Hazard Identification

2-Butyloctanoic acid is classified with the following hazards:

- Causes skin irritation (H315).[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation (H319).[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation (H335).[\[3\]](#)[\[4\]](#)

4.2 Recommended Handling Procedures

The following workflow should be followed when handling **2-butyloctanoic acid** to minimize exposure and ensure safety.



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Caption: Safe handling workflow for **2-butyloctanoic acid**.

4.3 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: A lab coat and, if necessary, an apron or full-body suit.

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a suitable respirator should be used.

Known Applications

The primary documented applications of **2-butyloctanoic acid** are in the industrial sector.

- Cosmetics and Personal Care: It is used as a surfactant, cleansing agent, and emulsifying agent in cosmetic formulations.[4]
- Detergents: It is used as a monomer in the preparation of detergent compositions, where it can act as an additive to enhance viscosity and foam stability.[1]

Conclusion

2-Butyloctanoic acid is a branched-chain fatty acid with established chemical properties and industrial uses. A significant gap in the scientific literature exists regarding its natural occurrence and biosynthesis. Future research could explore microbial sources, particularly bacteria known to produce other branched-chain fatty acids, as potential producers of **2-butyloctanoic acid**. For professionals working with this compound, adherence to strict safety protocols is essential due to its irritant properties. This guide provides a current and comprehensive summary of the available technical data for this compound.

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